

Proper Disposal Procedures for Lasmiditan

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lasmiditan*
Cat. No.: *B1674530*

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **lasmiditan**, a selective serotonin 5-HT1F receptor agonist. Adherence to these procedures is critical to ensure personnel safety, environmental protection, and regulatory compliance.

Lasmiditan is recognized as being toxic to aquatic life, necessitating careful handling and disposal.[\[1\]](#)

Hazard Identification and Handling

Before disposal, it is crucial to be aware of the hazards associated with **lasmiditan**. According to safety data sheets (SDS), **lasmiditan** is harmful if swallowed, causes serious eye damage, may cause drowsiness or dizziness, and is suspected of damaging an unborn child.[\[1\]](#)

Personal Protective Equipment (PPE) during handling and disposal should include:

- Protective gloves
- Protective clothing
- Eye protection/face protection[\[1\]](#)

In case of accidental release, avoid sweeping. Instead, collect the spill using a vacuum cleaner with a HEPA filter or by lightly misting the material with water and then mopping or wiping it up.[\[1\]](#)

Regulatory Framework for Pharmaceutical Disposal

The disposal of pharmaceutical waste, including **lasmiditan**, is governed by several regulatory bodies in the United States, primarily the Environmental Protection Agency (EPA) and the Drug Enforcement Administration (DEA).^{[2][3]} Key regulations include the Resource Conservation and Recovery Act (RCRA), which outlines the management of hazardous waste.^[2]

It is the responsibility of the waste generator (i.e., the laboratory or research facility) to determine if the pharmaceutical waste is classified as hazardous.^[2] Some pharmaceuticals are specifically listed as hazardous, while others may be considered hazardous due to their characteristics (e.g., toxicity, reactivity).^[2]

A significant regulation for healthcare facilities, which can be considered best practice for research laboratories, is the prohibition of disposing of hazardous waste pharmaceuticals down the drain.^{[3][4]}

Step-by-Step Disposal Procedures for Lasmiditan

The primary directive for the disposal of **lasmiditan** is to "Dispose of contents/container in accordance with local/regional/national/international regulations."^[1] The following steps provide a framework for ensuring compliance.

Step 1: Segregation and Waste Classification

- Segregate **Lasmiditan** Waste: Do not mix **lasmiditan** waste with non-hazardous laboratory trash.
- Hazardous Waste Determination: While **lasmiditan** is not explicitly listed as a hazardous waste in the provided search results, its toxicity to aquatic life suggests it should be managed as such to be cautious.^[1] Consult your institution's Environmental Health and Safety (EHS) department for guidance on classifying **lasmiditan** waste according to local and national regulations.

Step 2: On-site Accumulation and Storage

- Container: Use a designated, properly labeled, and sealed container for accumulating **lasmiditan** waste. The container should be compatible with the chemical properties of

Lasmiditan.

- Labeling: The waste container must be clearly labeled as "Hazardous Waste" and include the name **Lasmiditan.**^[1]
- Storage: Store the waste container in a secure, well-ventilated area, away from incompatible materials such as strong acids/alkalis and strong oxidizing/reducing agents.^[5] The storage area should be locked up.^[1]

Step 3: Off-site Disposal

- Engage a Licensed Waste Vendor: Contract with a licensed hazardous waste disposal company. Your institution's EHS department can provide a list of approved vendors.
- Manifesting: Ensure that all shipments of hazardous waste are accompanied by a hazardous waste manifest, which tracks the waste from your facility to its final disposal site.
- Final Disposal Method: The most common and required method for treating hazardous pharmaceutical waste is incineration at a permitted treatment facility.^[3]

Disposal of Unused or Expired Lasmiditan in a Non-Laboratory Setting

For small quantities of unused or expired **Lasmiditan** outside of a large-scale laboratory setting (e.g., in a clinical setting or household), the following options are recommended, in order of preference:

- Pharmaceutical Take-Back Programs: This is the best option for disposal.^{[6][7]} Many pharmacies, hospitals, and law enforcement agencies offer designated drop-off locations for unused medications.^{[2][7]}
- Mail-Back Programs: Utilize pre-paid drug mail-back envelopes if available.^[6]
- Household Trash Disposal (if no other options are available):
 - Do not flush **Lasmiditan** down the toilet unless specifically instructed to do so on the packaging, as it is harmful to aquatic life.^{[1][8]}

- Remove the **lasmiditan** from its original container.[8]
- Mix it with an undesirable substance such as used coffee grounds, dirt, or cat litter.[6][8]
This helps to deter diversion and accidental ingestion.
- Place the mixture in a sealed plastic bag or other container to prevent leakage.[7][8]
- Dispose of the sealed container in the household trash.[8]
- Scratch out all personal information on the prescription bottle to protect your privacy before disposing of the empty container.[8]

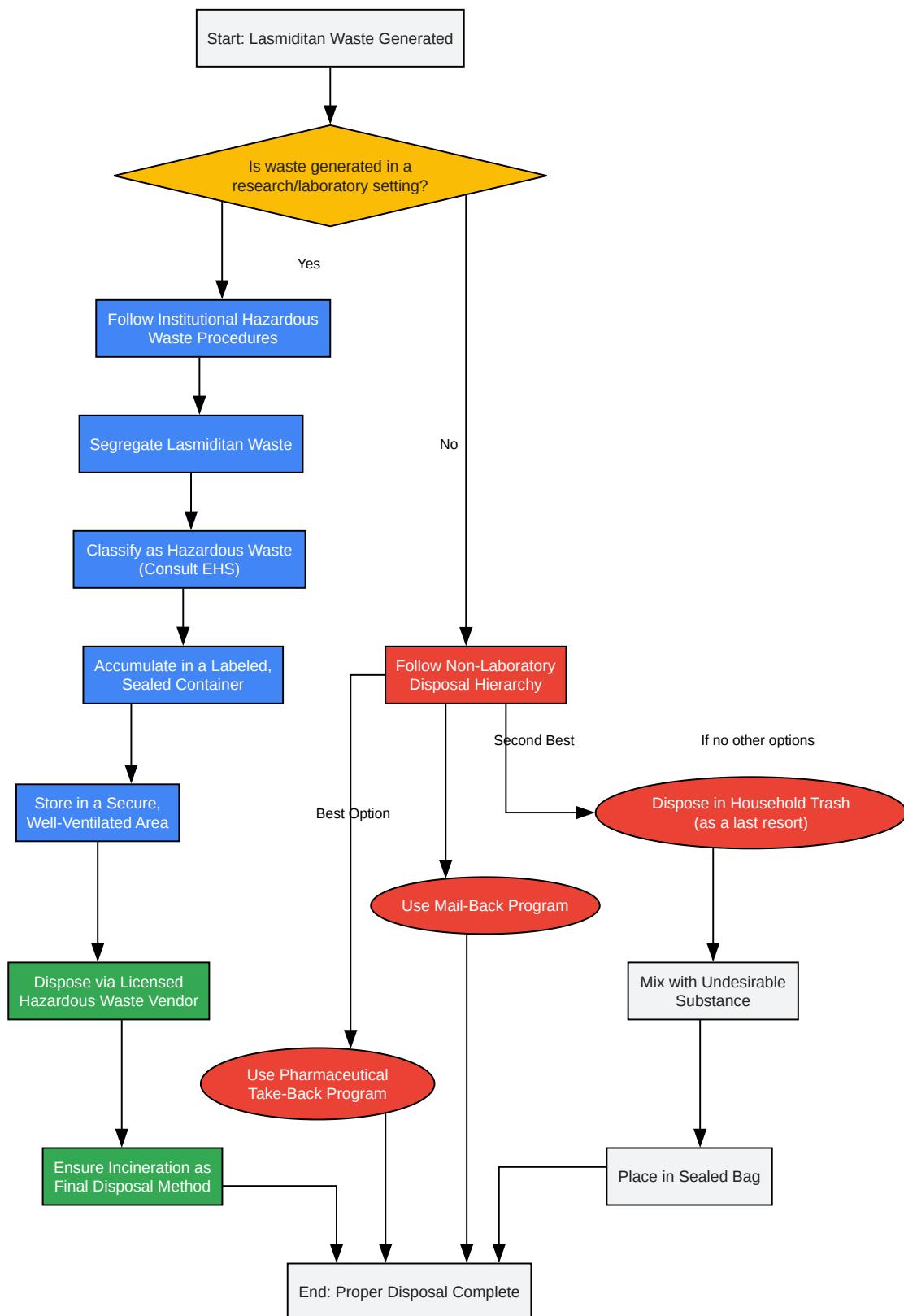
Quantitative Data Summary

No quantitative data regarding **lasmiditan** disposal was found in the search results. The following table summarizes the key disposal parameters based on the available information.

| Parameter | Guideline | Citation |
|-----------------------------|---|----------|
| Primary Disposal Method | Dispose in accordance with all applicable local, regional, national, and international regulations. | [1] |
| Environmental Hazard | Toxic to aquatic life. | [1] |
| Recommended Final Treatment | Incineration by a licensed hazardous waste facility. | [3] |
| Sewering Prohibition | Do not dispose of down the drain. | [3][4] |

Logical Workflow for Lasmiditan Disposal

The following diagram illustrates the decision-making process for the proper disposal of **lasmiditan**.



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Caption: Logical workflow for **lasmiditan** disposal decisions.

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